

Ethyl Isocyanide: A Technical Guide to Toxicity and Safety Precautions

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Compound of Interest

Compound Name: Ethyl isocyanide

CAS No.: 624-79-3

Cat. No.: B1222104

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of the known and potential hazards associated with **ethyl isocyanide**. Due to a significant lack of specific toxicological data for this compound, a highly precautionary approach to handling is strongly recommended. The information presented is intended for use by qualified professionals in a laboratory or industrial setting.

Introduction

Ethyl isocyanide (CAS No. 624-79-3), also known as isocyanoethane, is a highly reactive organic compound characterized by the isocyanide functional group ($\text{-N}\equiv\text{C}$). It is recognized by its extremely unpleasant odor. While isocyanides are valuable reagents in organic synthesis, including multicomponent reactions for the generation of diverse molecular scaffolds, their handling is accompanied by significant safety considerations.

A critical point of clarification is the distinction between isocyanides ($\text{R-N}\equiv\text{C}$) and isocyanates ($\text{R-N}=\text{C}=\text{O}$). These are distinct chemical classes with different reactivity and toxicological

profiles. Much of the readily available toxicological information pertains to isocyanates, such as ethyl isocyanate. Data specific to **ethyl isocyanide** is sparse, and an absence of data should not be interpreted as an absence of hazard.

This guide synthesizes the limited available information on **ethyl isocyanide** toxicity and provides a conservative framework for its safe handling, drawing upon general principles for managing reactive chemicals and, where appropriate, by analogy to the better-studied isocyanates.

Toxicological Data

The publicly available quantitative toxicological data for **ethyl isocyanide** is notably limited. Safety Data Sheets (SDS) for **ethyl isocyanide** consistently report "no data available" for key toxicological endpoints. This lack of data necessitates a cautious risk assessment.

Acute Toxicity

Route of Exposure	Species	Endpoint	Value	Reference
Oral	-	LD50	No data available	
Inhalation	-	LC50	No data available	
Dermal	-	LD50	No data available	

LD50: Lethal Dose, 50%; LC50: Lethal Concentration, 50%

While quantitative data is lacking, a toxicological study conducted in the 1960s at Bayer indicated that oral and subcutaneous doses of 500-5000 mg/kg could be tolerated by mice, suggesting low acute toxicity in that specific study. However, without access to the full study protocol and data, this information should be treated with caution.

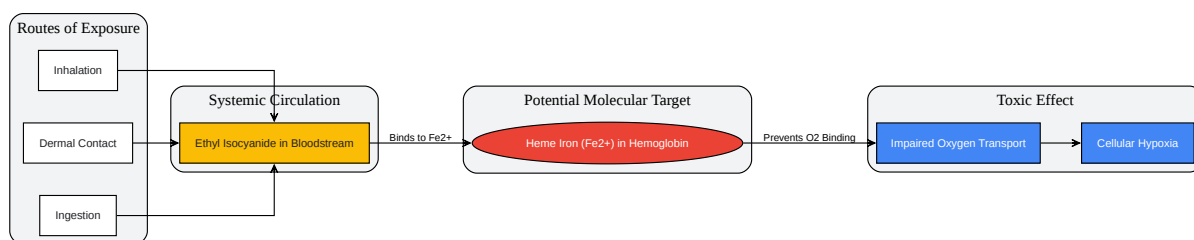
Health Effects and Symptoms of Exposure

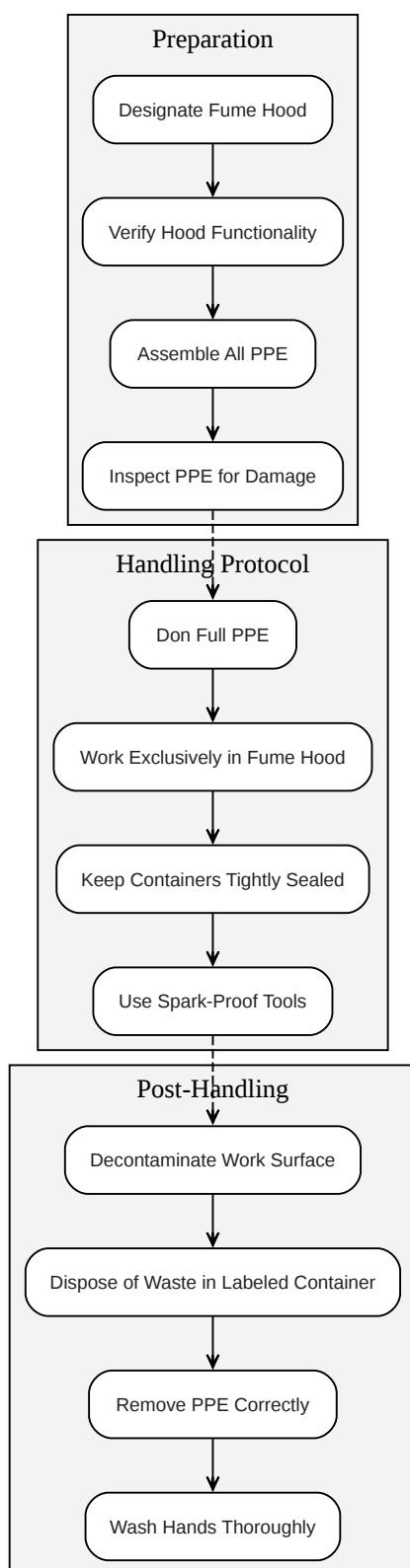
Due to the lack of specific studies, the health effects of **ethyl isocyanide** are not well-characterized. However, based on its chemical properties and the known effects of related compounds, the following potential hazards should be considered:

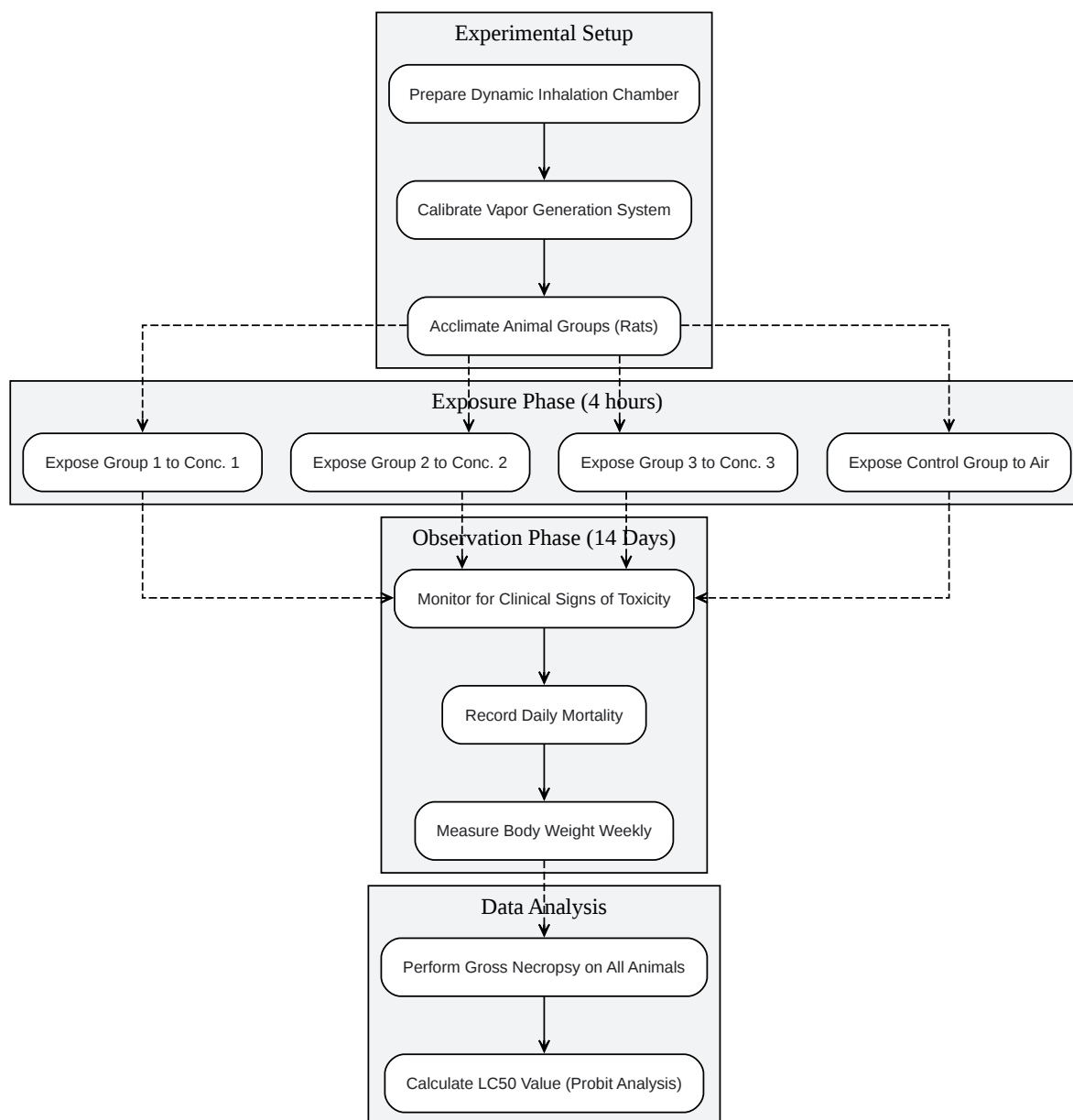
- **Inhalation:** The primary route of exposure is likely to be inhalation, due to its volatility. Its extremely foul and penetrating odor serves as a potent warning property. Inhalation may cause irritation to the nose, throat, and respiratory tract.
- **Dermal Contact:** Contact with the skin may cause irritation. Protective gloves and clothing are essential to prevent skin exposure.
- **Eye Contact:** Direct contact with the liquid or vapor can be expected to cause eye irritation.
- **Ingestion:** While less likely in a laboratory setting, ingestion could be harmful. Immediate medical attention is necessary.

Mechanism of Toxicity

The precise mechanism of toxicity for **ethyl isocyanide** has not been elucidated. However, isocyanides are known to act as ligands for metal ions. Linus Pauling was the first to demonstrate that alkyl isocyanides can bind to the heme iron in hemoglobin, competing with oxygen. **Ethyl isocyanide** was shown to be a more effective binder to hemoglobin than bulkier isocyanides like tert-butyl isocyanide, suggesting that steric hindrance plays a role in this interaction. This affinity for metalloproteins suggests a potential mechanism for systemic toxicity, where **ethyl isocyanide** could interfere with the function of essential enzymes and proteins that contain metal cofactors.







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